

Essential Safety and Logistical Information for Handling Enocyanin

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Enocyanin*
CAS No.: *14051-53-7*
Cat. No.: *B15575552*

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, particularly when handling chemical compounds such as **Enocyanin**. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a safe and efficient research environment.

Enocyanin, a member of the anthocyanin family of pigments, is generally considered to have a low hazard profile. However, as with any chemical substance, appropriate safety precautions must be observed to minimize any potential risks. The following procedural guidance is designed to answer specific operational questions and build a foundation of trust in laboratory safety and chemical handling practices.

Personal Protective Equipment (PPE)

When handling **Enocyanin**, especially in its powdered form, adherence to standard laboratory safety protocols is crucial. The recommended Personal Protective Equipment (PPE) includes:

- **Eye Protection:** Wear tightly fitting safety goggles with side-shields to protect against dust particles and splashes.^[1]

- **Hand Protection:** Chemical-resistant gloves, such as nitrile or chloroprene, are recommended to prevent skin contact. It is advisable to use two pairs of gloves as a precautionary measure.
- **Body Protection:** A lab coat or chemical-resistant coverall should be worn to protect the skin and clothing from contamination.
- **Respiratory Protection:** In situations where dust may be generated or if ventilation is inadequate, a full-face respirator with an appropriate particulate filter should be used.^[1]

Quantitative Safety Data

While specific quantitative safety data for **Enocyanin** is limited, data for cyanidin, a closely related and common anthocyanin, provides valuable insight. An in-silico toxicity study also suggests that cyanidin and peonidin, another anthocyanin, are not likely to cause skin or eye irritation or be carcinogenic.

Parameter	Value	Source Organism/Test System	Reference
Acute Oral Toxicity (LD50)	> 300 mg/kg/day	Rat	--INVALID-LINK--
No Observed Adverse Effect Level (NOAEL) (Subacute, 28 days)	30 mg/kg/day	Rat	--INVALID-LINK--
Skin Irritation/Corrosion	Not irritating or corrosive (in silico)	Toxtree v3.1.0	--INVALID-LINK--
Eye Irritation/Corrosion	Not irritating or corrosive (in silico)	Toxtree v3.1.0	--INVALID-LINK--
Carcinogenicity	Negative for genotoxic and non-genotoxic carcinogenicity (in silico)	Toxtree v3.1.0	--INVALID-LINK--

Note: The toxicological data presented is for cyanidin, a representative anthocyanin, and should be used as a guideline for handling **Enocyanin**.

Experimental Protocols: General Handling and Disposal

The following is a generalized protocol for the safe handling and disposal of **Enocyanin** in a laboratory setting. This should be adapted to specific experimental needs and institutional safety guidelines.

1. Preparation and Handling:

- **Work Area:** All work with powdered **Enocyanin** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- **Weighing:** When weighing the powder, use a balance inside a ventilated enclosure or fume hood.
- **Solution Preparation:** To prepare solutions, slowly add the powdered **Enocyanin** to the solvent to avoid splashing and dust generation. The use of acidified ethanol (e.g., 50% v/v ethanol with a small amount of hydrochloric acid) is common for dissolving anthocyanins.

2. Accidental Release Measures:

- **Spills:** In case of a spill, avoid generating dust. Moisten the spilled powder with a damp cloth or paper towel before carefully wiping it up.
- **Ventilation:** Ensure adequate ventilation in the spill area.
- **Disposal of Cleanup Materials:** All materials used for cleanup should be placed in a sealed container and disposed of as chemical waste.

3. First-Aid Measures:

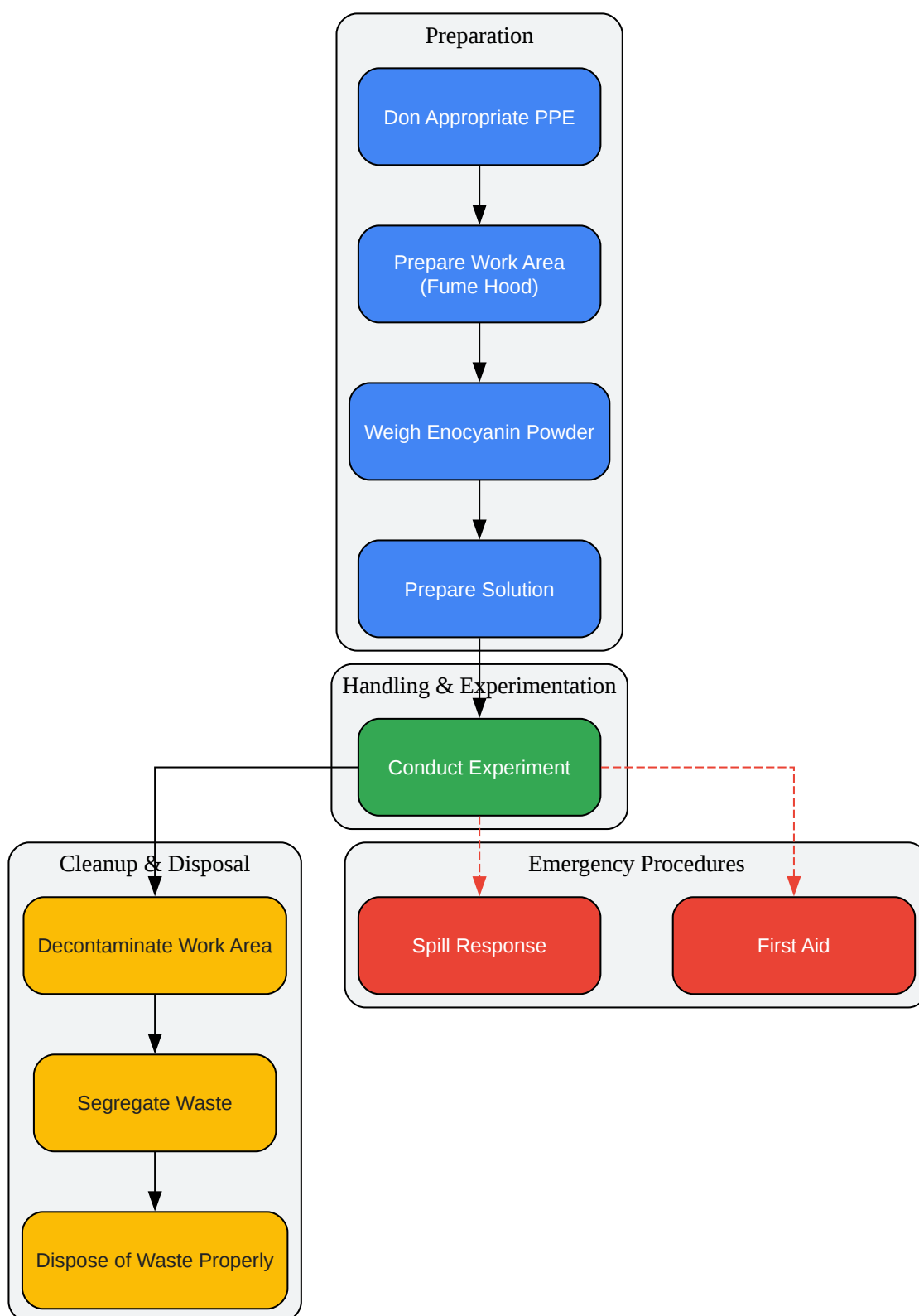
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.^[1]

- Skin Contact: Remove contaminated clothing and wash the affected skin area with soap and water.
- Inhalation: If inhaled, move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek medical attention.[\[1\]](#)

4. Storage and Disposal:

- Storage: Store **Enocyanin** in a tightly closed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.
- Disposal: Dispose of waste **Enocyanin** and contaminated materials in accordance with local, state, and federal regulations. Do not let the product enter drains.

Workflow for Safe Handling of Enocyanin



[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling of **Enocyanin** in a laboratory setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Enocyanin]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15575552/docs#essential-safety-and-logistical-information-for-handling-enocyanin\]](https://www.benchchem.com/product/b15575552/docs#essential-safety-and-logistical-information-for-handling-enocyanin)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check